

# cinnamyl benzoate CAS number 5320-75-2

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## Compound of Interest

Compound Name: 2-Phenylethenyl benzoate

Cat. No.: B15434985

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An In-depth Technical Guide to Cinnamyl Benzoate (CAS 5320-75-2)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Cinnamyl benzoate (CAS: 5320-75-2) is a benzoate ester of cinnamyl alcohol, recognized for its characteristic balsamic and spicy aroma.<sup>[1][2][3][4]</sup> While extensively utilized in the fragrance and flavor industries, its biological activities are of increasing interest to the scientific community.<sup>[1][2][5]</sup> This document provides a comprehensive technical overview of cinnamyl benzoate, including its chemical and physical properties, synthesis and characterization protocols, biological activities, and toxicological data. The information is intended to serve as a foundational resource for researchers and professionals in drug development and related scientific fields.

## Chemical Identity and Properties

Cinnamyl benzoate is chemically known as 3-phenyl-2-propenyl benzoate.<sup>[2][6]</sup> It is an organic compound formed from the esterification of cinnamyl alcohol and benzoic acid.<sup>[1]</sup> It exists as a white crystalline powder or a colorless to pale yellow liquid.<sup>[1][2]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of cinnamyl benzoate is presented in Table 1.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][7]
Molecular Weight	238.28 g/mol	[2][6][8][7]
Appearance	White crystalline powder	[2][4]
Melting Point	31-33 °C	[2][4][6]
Boiling Point	335 °C @ 760 mm Hg; 209 °C @ 13 mm Hg	[2][4]
Solubility	Insoluble in water; Soluble in alcohol and oils	[1][2][4][9]
Vapor Pressure	0.000040 mmHg @ 25 °C	[2][4]
Flash Point	175.56 °C (348.00 °F)	[2][4]
logP (o/w)	3.557 - 4.420 (estimated)	[2][4][8]
Odor	Balsamic, spicy, buttery, fruity	[2][4][6]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of cinnamyl benzoate.

Table 2: Spectroscopic Data for Cinnamyl Benzoate

Technique	Key Data Points	Source
GC-MS	Top m/z peaks: 105, 115, 77	<a href="#">[9]</a>
$^1\text{H}$ NMR	Data available, specific shifts depend on solvent and instrument. A Varian CFT-20 instrument has been used for analysis.	<a href="#">[9]</a> <a href="#">[10]</a>
$^{13}\text{C}$ NMR	Data available, specific shifts depend on solvent and instrument.	<a href="#">[10]</a>
Raman	Spectrum available.	<a href="#">[9]</a> <a href="#">[11]</a>

## Synthesis and Characterization

### Synthesis Protocols

Cinnamyl benzoate can be synthesized via several methods, with the most common being the esterification of cinnamyl alcohol with a benzoic acid derivative.

#### Protocol 1: Esterification of Cinnamyl Alcohol with Benzoyl Chloride[\[12\]](#)

This method involves the reaction of cinnamyl alcohol with benzoyl chloride in the presence of a base, such as pyridine, to neutralize the hydrochloric acid byproduct.

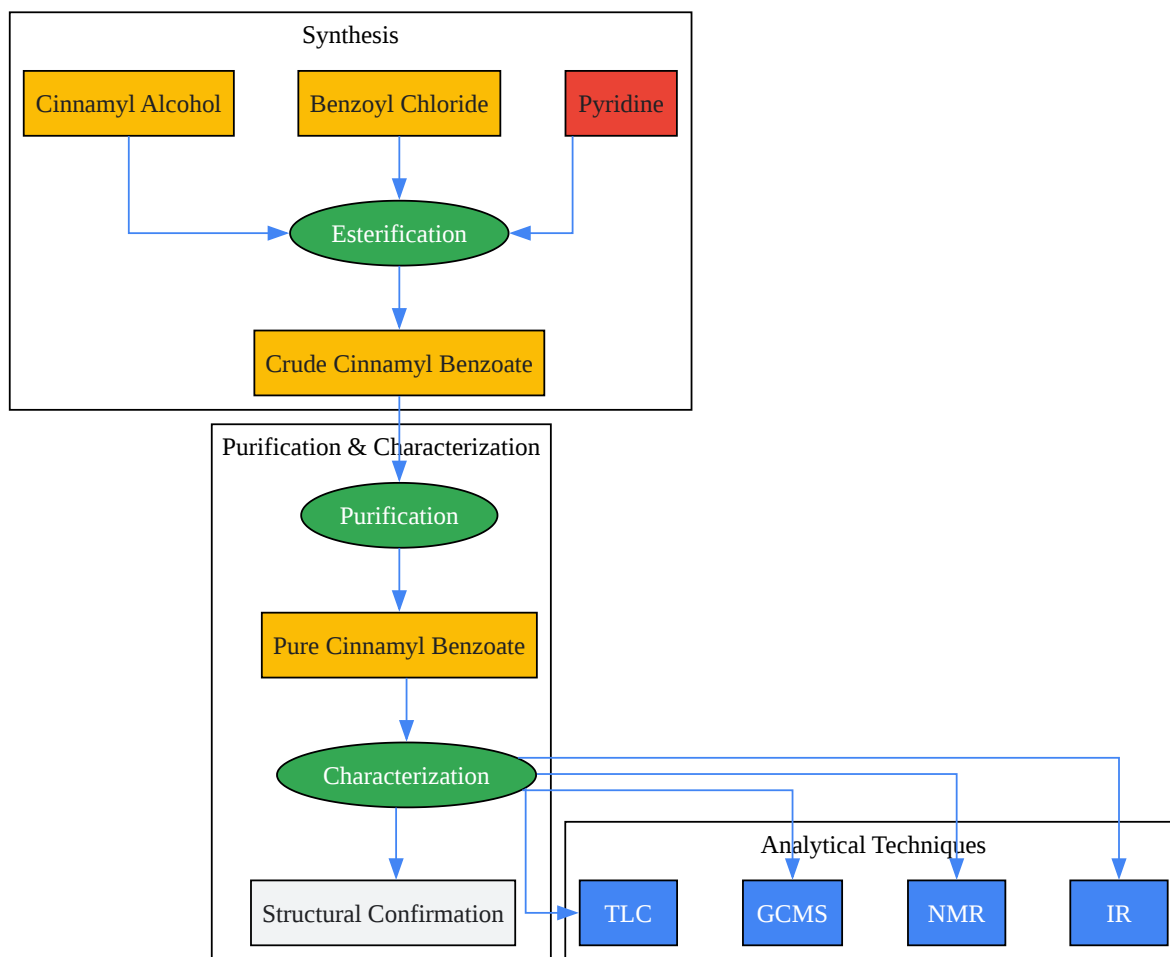
- Materials: Cinnamyl alcohol, benzoyl chloride, pyridine, and a suitable organic solvent (e.g., dichloromethane).
- Procedure:
  - Dissolve cinnamyl alcohol in the organic solvent in a reaction flask.
  - Add pyridine to the solution.
  - Slowly add benzoyl chloride to the mixture, typically at room temperature.

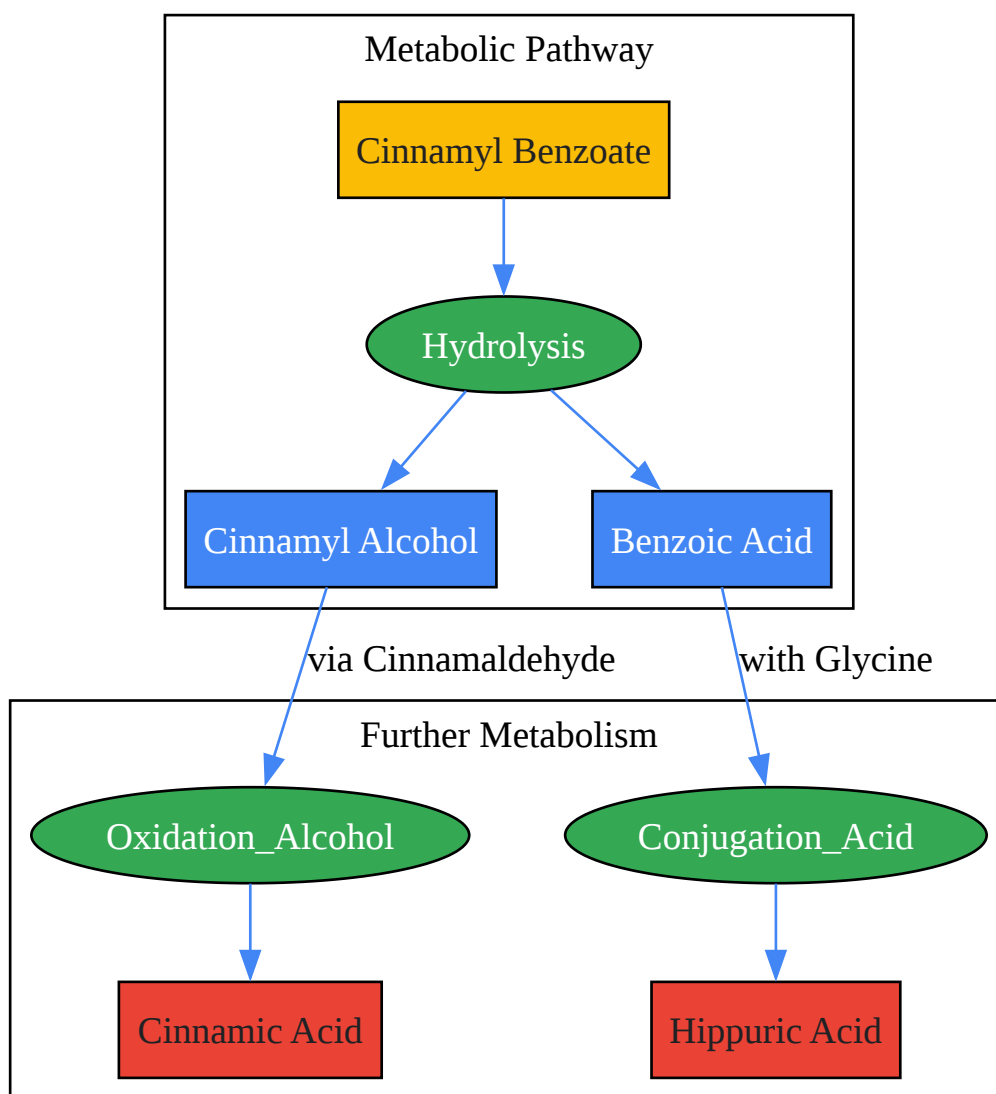
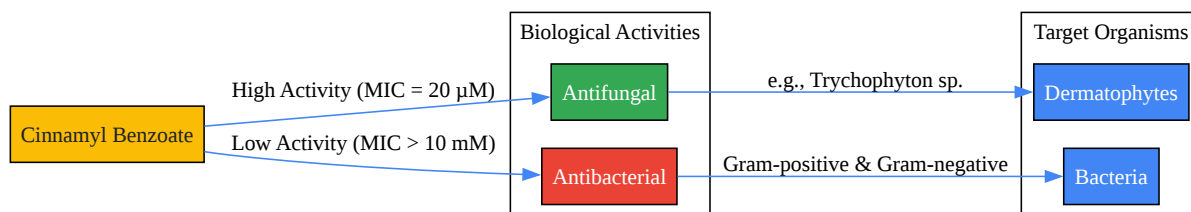
- Stir the reaction mixture for a specified period (e.g., 4 hours) to ensure complete reaction.  
[\[12\]](#)
- Upon completion, the reaction mixture is typically washed with water and a mild base (e.g., sodium bicarbonate solution) to remove unreacted starting materials and byproducts.
- The organic layer is then dried over an anhydrous salt (e.g., sodium sulfate) and the solvent is removed under reduced pressure to yield the crude cinnamyl benzoate.
- Further purification can be achieved through techniques like column chromatography or recrystallization.

#### Protocol 2: Reaction of Cinnamyl Chloride with Sodium Benzoate[\[3\]](#)

An alternative synthesis route involves the reaction of cinnamyl chloride with sodium benzoate.

- Materials: Cinnamyl chloride, sodium benzoate, a suitable solvent (e.g., dimethylformamide).
- Procedure:
  - Dissolve sodium benzoate in the solvent in a reaction vessel.
  - Add cinnamyl chloride to the solution.
  - Heat the reaction mixture to facilitate the nucleophilic substitution reaction.
  - Monitor the reaction progress using a suitable analytical technique (e.g., TLC).
  - After completion, the product is isolated by extraction and purified as described in Protocol 1.





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